1-Acetyl-4-methylpiperazine: Mechanism of Action & Technical Guide

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Compound of Interest

Compound Name:	*1-Acetyl-4-methylpiperazine*
CAS No.:	*60787-05-5*
Cat. No.:	*B3021541*

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Executive Summary

1-Acetyl-4-methylpiperazine (CAS: 60787-05-5) is a heterocyclic organic compound functioning primarily as a nicotinic acetylcholine receptor (nAChR) agonist.[1][2][3] Structurally, it serves as a rigidified analog of acetylcholine (ACh), where the piperazine ring constrains the nitrogen-carbonyl distance, allowing it to probe the orthosteric binding sites of nAChRs. Beyond its pharmacological utility as a research tool for synaptic plasticity, it acts as a critical intermediate in the synthesis of piperazine-based pharmaceuticals, including anthelmintics and antipsychotics.

Chemical Constitution & Structural Logic

The molecule consists of a piperazine ring substituted at the N1 position with an acetyl group and at the N4 position with a methyl group.

- Formula:
- Molecular Weight: 142.20 g/mol [3]

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- Pharmacophore: The

  -acetyl moiety mimics the ester linkage of acetylcholine, while the

  -methyl tertiary amine mimics the quaternary ammonium headgroup of ACh (at physiological pH, the N4 is protonated).

Structural Homology Table

Feature	Acetylcholine (ACh)	1-Acetyl-4-methylpiperazine (AMP)	Mechanistic Implication
Cationic Center	Quaternary Ammonium ( )	Tertiary Amine (-CH)	Protonated AMP binds to the anionic subsite (Trp/Tyr residues) of nAChR.
H-Bond Acceptor	Ester Carbonyl ( )	Amide Carbonyl ( )	Interacts with the H-bond donor in the receptor binding pocket.
Linker	Ethyl Chain (Flexible)	Piperazine Ring (Rigid)	AMP reduces entropic penalty upon binding; selects for specific receptor conformations.

Mechanism of Action (MoA)

Primary Mechanism: nAChR Agonism

The core pharmacological action of **1-Acetyl-4-methylpiperazine** is the activation of nicotinic acetylcholine receptors (nAChRs), which are ligand-gated ion channels.[2]

- Binding Event: AMP enters the synaptic cleft (or assay buffer) and diffuses to the postsynaptic membrane.

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- Orthosteric Interaction: The protonated N4-methyl nitrogen interacts with the aromatic cage (typically Tryptophan and Tyrosine residues) of the

  -subunit of the nAChR. Simultaneously, the acetyl carbonyl forms a hydrogen bond with the receptor's complementary binding residues.

- Conformational Change: Binding induces a rotation of the extracellular domain, opening the transmembrane pore.

- Ion Flux: The channel opening permits the rapid influx of

  and

  and the efflux of

  .

- Depolarization: This cation flux depolarizes the cellular membrane, triggering an Excitatory Postsynaptic Potential (EPSP) or downstream calcium signaling cascades (e.g., CaMKII activation).

Secondary Context: Metabolic Stability

Unlike acetylcholine, which is rapidly hydrolyzed by acetylcholinesterase (AChE), the amide bond in **1-Acetyl-4-methylpiperazine** is resistant to AChE hydrolysis. This imparts a longer half-life in biological assays, making it a stable probe for sustained receptor activation studies.

Mechanistic Visualization

The following diagram illustrates the signal transduction pathway triggered by AMP.

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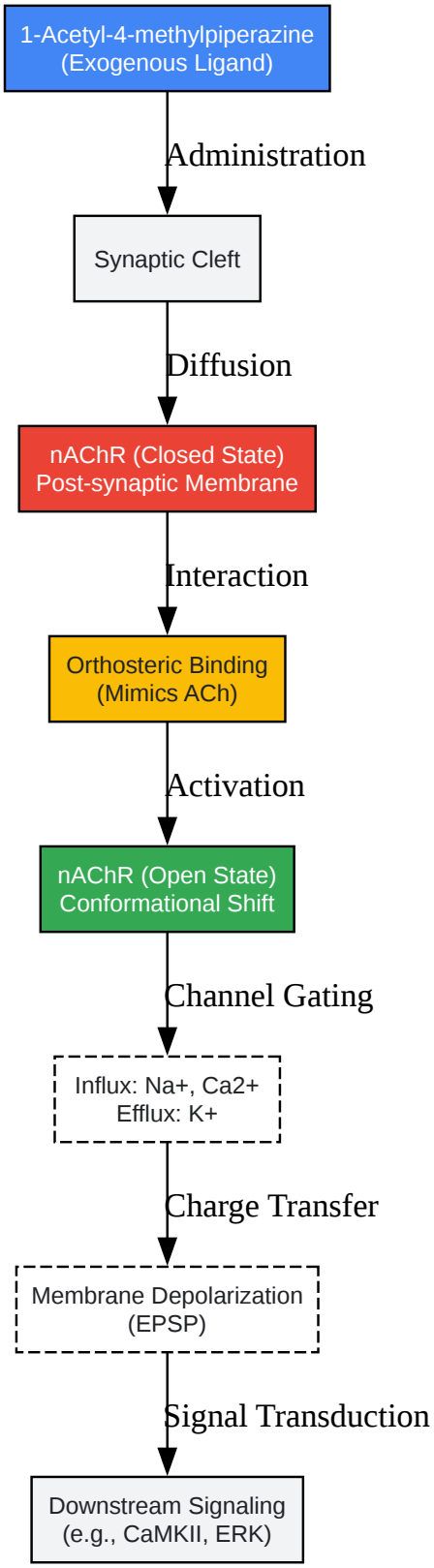

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Figure 1: Signal transduction pathway of **1-Acetyl-4-methylpiperazine** acting as a stable nAChR agonist.

Experimental Workflows

A. Chemical Synthesis Protocol

To generate high-purity **1-Acetyl-4-methylpiperazine** for research, a direct acetylation of 1-methylpiperazine is the standard industrial and laboratory method.

Reagents:

- 1-Methylpiperazine (1.0 eq)[4]
- Acetic Anhydride (1.1 eq) or Acetyl Chloride (1.1 eq)
- Solvent: Dichloromethane (DCM) or Toluene
- Base (if using Acetyl Chloride): Triethylamine (

)

Step-by-Step Methodology:

- Setup: Charge a 3-neck round-bottom flask with 1-Methylpiperazine dissolved in anhydrous DCM under an inert atmosphere (

).
- Cooling: Cool the solution to 0°C using an ice bath to control the exotherm.
- Addition: Dropwise add Acetic Anhydride over 30 minutes. Maintain temperature < 10°C.
  - Mechanism:[2][5][6] Nucleophilic attack of the secondary amine (N1) on the carbonyl carbon of the anhydride.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor via TLC (MeOH:DCM 1:9).

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- Quench & Wash: Quench with saturated

  solution. Extract the organic layer.[6]

- Purification: Dry over

  , filter, and concentrate in vacuo. Distill the residue under reduced pressure to obtain the clear, colorless oil product.

B. Functional Validation Assay (Calcium Flux)

To verify the agonist activity described in the MoA, a calcium mobilization assay is recommended.

Protocol:

- Cell Line: HEK293 cells stably expressing human

  nAChR.

- Dye Loading: Incubate cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) for 45 minutes at 37°C.

- Baseline: Measure baseline fluorescence (Ex/Em 494/506 nm).

- Treatment: Inject **1-Acetyl-4-methylpiperazine** (concentration range 0.1

  M – 100

  M).

- Readout: Record the rapid increase in Relative Fluorescence Units (RFU) indicating

  influx.

- Control: Pre-treat a subset of wells with a specific nAChR antagonist (e.g., Mecamylamine) to prove specificity. If fluorescence is blocked, the mechanism is confirmed.

Synthesis Workflow Visualization

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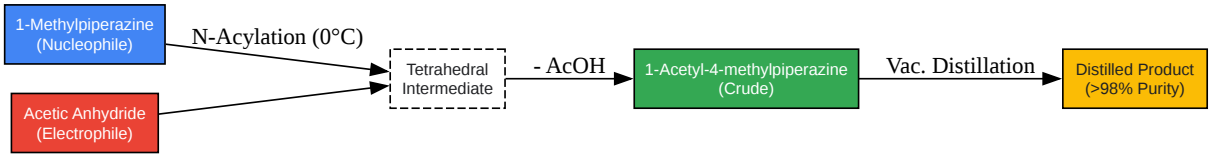

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Figure 2: Synthesis pathway via N-acylation of 1-methylpiperazine.[3][4][6]

Safety & Handling (SDS Summary)

While **1-Acetyl-4-methylpiperazine** is a valuable tool, it possesses specific hazards due to its basicity and biological activity.

- GHS Classification: Irritant (Skin/Eye/Respiratory).[5]
- Signal Word: Warning.
- Hazard Statements:
  - H315: Causes skin irritation.[5]
  - H319: Causes serious eye irritation.[5]
  - H335: May cause respiratory irritation.[5]
- Handling: Use in a fume hood. Wear nitrile gloves and safety goggles.
- Storage: Store in a cool, dry place. Hygroscopic nature requires tightly sealed containers.

References

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